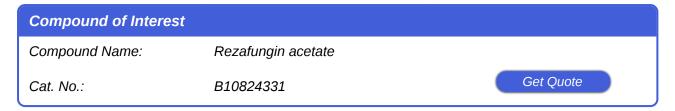


Application Notes and Protocols for Rezafungin Acetate Administration in Neutropenic Mouse Models

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rezafungin acetate is a novel, long-acting echinocandin antifungal agent currently in development for the treatment and prevention of invasive fungal infections.[1][2] Its extended half-life allows for once-weekly intravenous dosing, a potential advantage over existing daily-dosed echinocandins.[1][2][3] This document provides detailed application notes and protocols for the administration of **rezafungin acetate** in neutropenic mouse models of invasive candidiasis and aspergillosis, based on published preclinical efficacy studies.

Data Presentation

Table 1: Efficacy of Rezafungin in a Neutropenic Mouse Model of Invasive Candidiasis



Fungal Species	Rezafungin Dose (mg/kg)	Dosing Schedule	Primary Outcome	Result	Reference
Candida albicans	3, 10, 30	Single dose	Fungal burden in kidneys	≥ 2-log reduction at 192 hours post-infection for all doses	
Azole- resistant C. albicans	Not specified	Not specified	Fungal burden in kidneys	Significant reduction compared to vehicle control	
Candida auris	1, 4, 16, 64	Once every 3 days for 7 days (intraperitone al)	Fungal burden in kidneys	Dose- dependent reduction in fungal CFU	
Candida auris	20	Days 1, 3, and 6	Fungal burden in kidneys and heart	3-5 log CFU/g decrease in kidneys; 2-4 log CFU/g decrease in heart	
Candida tropicalis	0.25 - 64	Single dose	Fungal burden in kidneys	Dose- dependent reduction in fungal CFU	
Candida dubliniensis	0.25 - 64	Single dose	Fungal burden in kidneys	Dose- dependent reduction in fungal CFU	



Table 2: Prophylactic Efficacy of Rezafungin in

Immunosuppressed Mouse Models **Prophylaxis Administrat** Rezafungin Infection ion Day(s) **Primary** Result Reference Dose Model Relative to **Outcome** (mg/kg) Challenge (Day 0) Dosedependent Invasive Fungal reduction; Candidiasis 5, 10, 20 -1, -3, or -5 burden in complete (C. albicans) kidneys clearance in most animals at 20 mg/kg 100% survival at 10 Invasive and 20 Aspergillosis 5, 10, 20 -1, -3, or -5 Survival mg/kg; dose-(A. dependent fumigatus) survival at 5 mg/kg Significant Pneumocysti Trophic nuclei reduction at Not specified Not specified and asci s murina all doses pneumonia counts tested

Table 3: Pharmacokinetic/Pharmacodynamic (PK/PD)

Targets of Rezafungin in Neutropenic Mouse Models of Invasive Candidiasis



Fungal Species	PK/PD Index	24-h Free-Drug AUC/MIC for Stasis	24-h Free-Drug AUC/MIC for 1- log Kill	Reference
Candida albicans	AUC/MIC	2.89	5.14	_
Candida glabrata	AUC/MIC	0.07 (median)	Not reported	_
Candida parapsilosis	AUC/MIC	2.61 (median)	Not reported	_
Candida auris	AUC/MIC	1.88	5.77	
Candida tropicalis	AUC/MIC	3 - 25 (range)	4.3 - 62 (range)	-
Candida dubliniensis	AUC/MIC	3 - 25 (range)	4.3 - 62 (range)	-

Experimental Protocols Induction of Neutropenia

To establish a neutropenic state in mice, a common method involves the administration of cyclophosphamide.

- Materials:
 - Cyclophosphamide
 - Sterile saline or water for injection
 - Syringes and needles for subcutaneous or intraperitoneal injection
- Protocol:
 - Reconstitute cyclophosphamide to the desired concentration.
 - Administer cyclophosphamide via subcutaneous or intraperitoneal injection. A typical regimen is 150 mg/kg administered on day -4 and 100 mg/kg on day -1 relative to



infection.

 To maintain neutropenia throughout the experiment, additional doses of 100 mg/kg can be administered on subsequent days (e.g., day +2 and +4).

Fungal Inoculum Preparation

- Materials:
 - Fungal strain of interest (e.g., Candida albicans, Aspergillus fumigatus)
 - Appropriate agar medium (e.g., Sabouraud Dextrose Agar)
 - Sterile saline
 - Hemocytometer or spectrophotometer
- Protocol:
 - Culture the fungal strain on an appropriate agar medium.
 - Harvest fungal cells (for Candida) or conidia (for Aspergillus) and suspend them in sterile saline.
 - Wash the cells/conidia by centrifugation and resuspend in sterile saline.
 - Adjust the concentration of the inoculum to the desired CFU/mL using a hemocytometer or by correlating optical density to cell counts. A typical inoculum concentration for invasive candidiasis models is around 5 x 10^5 CFU/mL.

Mouse Model of Disseminated Invasive Candidiasis

- Materials:
 - Neutropenic mice
 - Prepared fungal inoculum
 - Syringes and needles for intravenous injection



Protocol:

- Infect neutropenic mice by injecting the fungal inoculum (typically 0.1 mL) into the lateral tail vein.
- Treatment with rezafungin acetate or vehicle control is typically initiated 2 hours postinfection.

Rezafungin Acetate Administration

- Materials:
 - Rezafungin acetate
 - Appropriate vehicle for reconstitution (e.g., sterile water for injection)
 - Syringes and needles for intravenous or intraperitoneal injection
- · Protocol:
 - Reconstitute **rezafungin acetate** to the desired concentration in the appropriate vehicle.
 - Administer the prepared rezafungin solution to the mice via the desired route (intravenous or intraperitoneal). Dosing regimens can vary from a single dose to multiple doses administered over several days.

Assessment of Fungal Burden

- Materials:
 - Sterile dissection tools
 - Sterile saline or PBS
 - Tissue homogenizer
 - Appropriate agar medium
 - Incubator

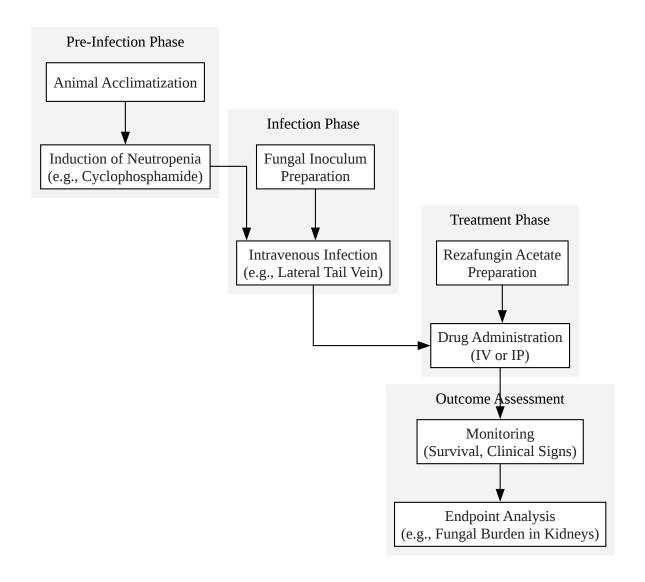


· Protocol:

- At the end of the study period, euthanize the mice.
- Aseptically remove the kidneys (or other target organs).
- Homogenize the organs in a known volume of sterile saline or PBS.
- Perform serial dilutions of the tissue homogenates.
- Plate the dilutions onto appropriate agar medium.
- Incubate the plates and count the number of colony-forming units (CFU).
- Express the fungal burden as log10 CFU per gram of tissue.

Visualizations

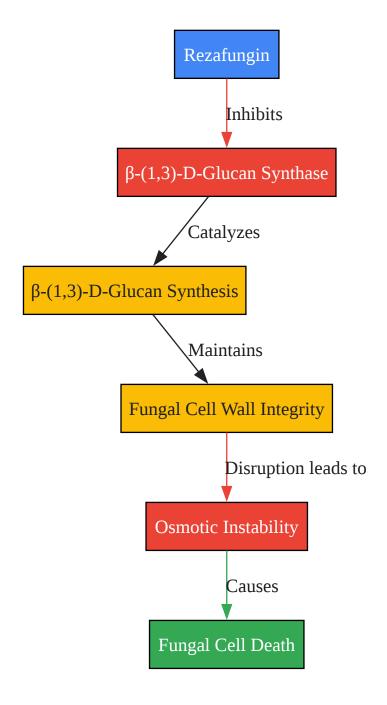




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Caption: Experimental workflow for rezafungin efficacy testing in a neutropenic mouse model.





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Caption: Mechanism of action of rezafungin leading to fungal cell death.

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References

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